

1-aminopyrene stock solution stability and storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Aminopyrene

CAS No.: 1732-23-6

Cat. No.: S705137

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Physical & Chemical Properties

Understanding the basic properties of 1-aminopyrene is crucial for planning experiments. Key data is summarized in the table below.

Property	Specification / Value
CAS RN	1606-67-3 [1] [2]
Molecular Formula / Weight	C ₁₆ H ₁₁ N / 217.27 g·mol ⁻¹ [1]
Physical State (20°C)	Solid (Light yellow to amber to dark green powder to crystal) [1]
Purity	>99.0% (HPLC) [1]
Melting Point	118.0 to 123.0 °C [1]
Water Solubility	Insoluble [1]
Soluble In	Ethanol, Ether, Benzene [1]

Storage & Handling Guidelines

For the pure solid compound, the following storage conditions are recommended:

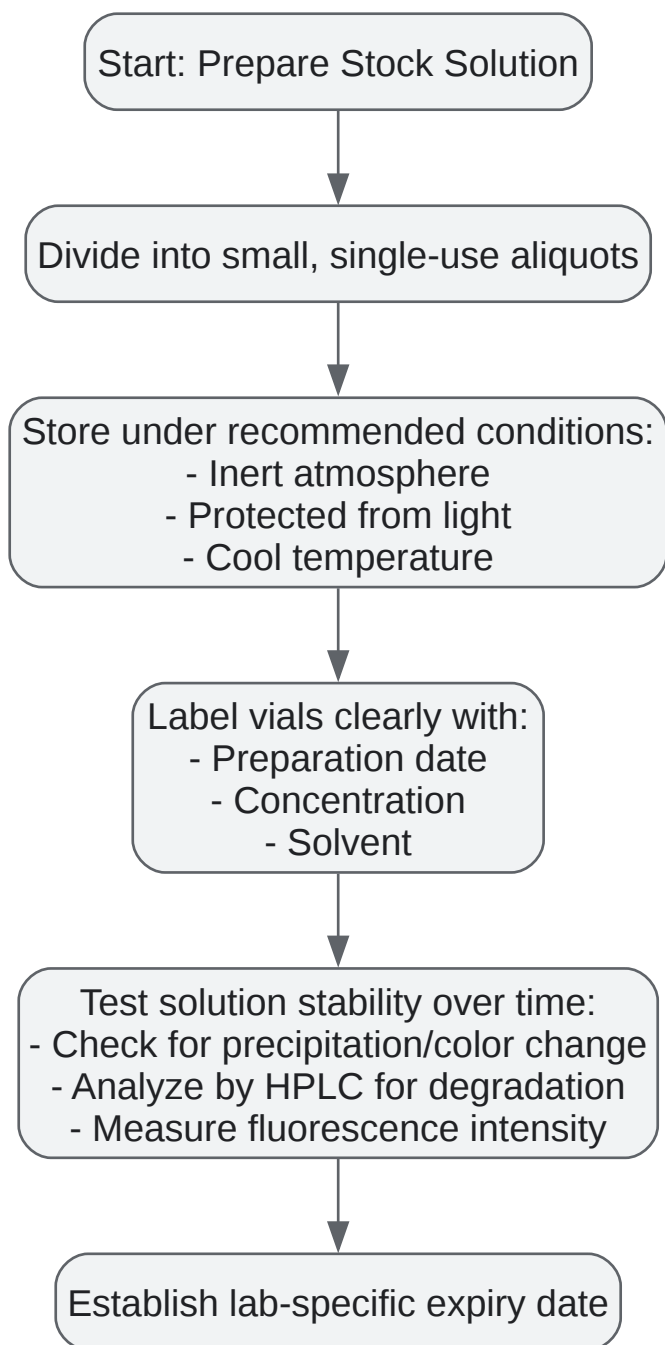
Factor	Recommendation
Recommended Storage	Room temperature, in a cool and dark place (<15°C) [1].
Inert Gas	Store under inert gas [1].
Conditions to Avoid	Light Sensitive, Air Sensitive [1].

Handling Precautions:

- The compound is classified as **harmful if swallowed** [1].
- Standard laboratory safety practices should be followed: **Do not eat, drink or smoke when using this product** and **wash skin thoroughly after handling** [1].

Experimental Workflow for Stock Solution Management

Since data on stock solution stability is unavailable, establishing a lab-specific stability profile is essential. The diagram below outlines a recommended workflow for preparing and monitoring your stock solutions.



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To implement this protocol:

- **Preparation and Aliquoting:** Dissolve 1-aminopyrene in a suitable solvent (e.g., ethanol). Immediately divide the solution into **small, single-use aliquots** in amber vials to minimize freeze-thaw cycles and exposure to air and light [1].
- **Storage Conditions:** Store the aliquots under the conditions recommended for the solid compound: **under an inert atmosphere (e.g., nitrogen), protected from light, and at a cool temperature** [1].

- **Stability Monitoring:** Periodically analyze an aged aliquot alongside a freshly prepared one. Key methods to assess stability include:
 - **Visual Inspection:** Check for precipitation or color change.
 - **HPLC Analysis:** Monitor for the appearance of degradation products [1].
 - **Spectroscopic Analysis:** A significant change in the UV-Vis absorption spectrum ($\lambda_{\text{max}} = \sim 242, 283, 357 \text{ nm}$) or a drop in fluorescence intensity ($\text{Ex/Em} = \sim 360/441 \text{ nm}$) indicates decomposition [3] [2].

Frequently Asked Questions

Why is the fluorescence intensity of my 1-aminopyrene solution decreasing over time? A decrease in fluorescence could be due to two main reasons:

- **Photodecomposition:** 1-aminopyrene is light-sensitive [1]. Prolonged exposure to light can degrade the molecule.
- **Quenching by Contaminants:** Fluorescence quenching can occur due to electron transfer if the molecule interacts with certain materials, such as graphene-based compounds or other contaminants in the solution [4]. First, rule out degradation by checking for changes in the absorption spectrum.

Can 1-aminopyrene be covalently immobilized onto surfaces? Yes, protocols exist. One novel technique involves using a gold nanoparticle bridge. The surface is first functionalized with thiol groups, onto which gold nanoparticles are anchored. A linker molecule (like 16-mercaptohexadecanoic acid) is then used to create a surface that can be activated to form a covalent bond with the amino group of 1-aminopyrene [5]. This method helps prevent dye leaching in sensor applications.

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